

Iridium hexafluoride vs. uranium hexafluoride properties

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Compound of Interest

Compound Name: Iridium hexafluoride

CAS No.: 7783-75-7

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A Comparative Guide to **Iridium Hexafluoride** and Uranium Hexafluoride for Researchers and Drug Development Professionals

This guide provides a comprehensive comparison of the physicochemical properties, synthesis, reactivity, and applications of **Iridium Hexafluoride** (IrF_6) and Uranium Hexafluoride (UF_6). The information is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of these highly reactive inorganic compounds.

Quantitative Data Summary

The physical and chemical properties of **Iridium Hexafluoride** and Uranium Hexafluoride are summarized in the table below for a clear and objective comparison.

Property	Iridium Hexafluoride (IrF ₆)	Uranium Hexafluoride (UF ₆)
Molar Mass	306.22 g/mol [1]	352.02 g/mol
Appearance	Yellow crystalline solid[1]	Colorless to white crystalline solid[2][3]
Density	5.11 g/cm ³ (solid at -140 °C)[1]	5.09 g/cm ³ (solid)
Melting Point	44 °C (111 °F; 317 K)[1]	64.05 °C (147.29 °F; 337.20 K) at 1.5 atm (triple point)[4]
Boiling Point	53.6 °C (128.5 °F; 326.8 K)[1]	Sublimes at 56.5 °C (133.7 °F; 329.6 K) at atmospheric pressure
Molecular Geometry	Octahedral (O _h)	Octahedral (O _h)
Crystal Structure	Orthorhombic (at -140 °C)[1]	Orthorhombic
Solubility	Soluble in HF[1]	Soluble in chloroform, CCl ₄ , liquid chlorine, and bromine
Reactivity with Water	Decomposes in water[5]	Reacts vigorously with water to form UO ₂ F ₂ and HF[4][6]

Molecular Structure and Bonding

Both **Iridium Hexafluoride** and Uranium Hexafluoride molecules exhibit an octahedral geometry with the metal atom at the center and six fluorine atoms at the vertices. This O_h symmetry is a common feature for binary hexafluorides. The bonding in both compounds is predominantly covalent.

Experimental Protocols: Synthesis

Synthesis of Iridium Hexafluoride (IrF₆)

Iridium Hexafluoride is synthesized by the direct reaction of iridium metal with an excess of elemental fluorine gas at elevated temperatures.[1]

Experimental Protocol:

- Iridium metal powder is placed in a reaction vessel, typically a stainless-steel autoclave.[7]
- The vessel is heated to 300 °C.[1][7]
- An excess of fluorine gas is introduced into the heated autoclave.[1][7]
- The reaction proceeds for approximately 8 hours to form gaseous IrF₆. [7]
- Due to its thermal instability, the product must be rapidly cooled and condensed (frozen out) from the reaction mixture to prevent dissociation back into its constituent elements.[1]

Synthesis of Uranium Hexafluoride (UF₆)

The industrial production of Uranium Hexafluoride involves a multi-step process starting from uranium ore concentrate ("yellowcake").[8]

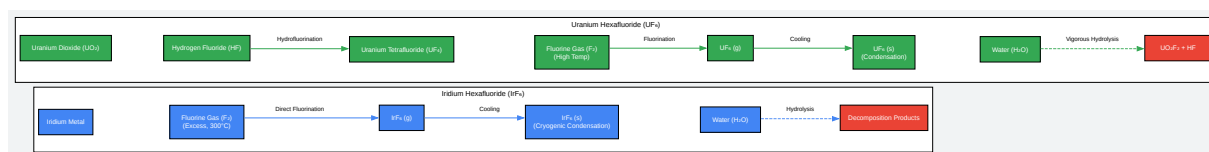
Experimental Protocol:

- Uranium ore concentrate (U₃O₈) is converted to uranium dioxide (UO₂).
- The UO₂ is then reacted with anhydrous hydrogen fluoride (HF) at elevated temperatures to produce uranium tetrafluoride (UF₄).[9]
- The resulting UF₄ is then fluorinated with elemental fluorine (F₂) in a flame reactor at high temperatures (around 1100 °C) to yield gaseous Uranium Hexafluoride.[9]
- The gaseous UF₆ is then collected and condensed into a solid crystalline form for storage and transport.

Reactivity and Stability

Iridium Hexafluoride is a powerful fluorinating agent and is highly reactive.[10] It is thermally unstable and needs to be stored at low temperatures to prevent it from decomposing.[1] It reacts with water and must be handled in a dry environment.[11]

Uranium Hexafluoride is also a strong fluorinating agent.[4] It reacts vigorously with water and even moisture in the air to produce uranyl fluoride (UO_2F_2) and highly corrosive and toxic hydrogen fluoride (HF).[4][6] This reactivity necessitates strict handling protocols to prevent accidental exposure and corrosion of equipment. UF_6 reacts mildly with aluminum, forming a protective surface layer of AlF_3 that prevents further reaction.[4]



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Caption: Synthesis and Hydrolysis Pathways of IrF_6 and UF_6 .

Applications

Iridium Hexafluoride has applications in several specialized fields:

- **Chemical Synthesis:** It is used as a powerful fluorinating agent to produce various fluorine-containing compounds.[10]
- **Materials Science:** It serves as a precursor for creating thin films and coatings with unique properties through fluorination processes.[10]
- **Nuclear Industry:** Due to its high volatility, it can be used to remove volatile fission products from nuclear reactors.[10]

- Research and Development: It is employed in studies of fluorine chemistry and its interactions with other elements.[\[10\]](#)

Uranium Hexafluoride is a crucial compound in the nuclear fuel cycle:

- Uranium Enrichment: Its primary application is in the enrichment of uranium.[\[2\]](#)[\[3\]](#) The small mass difference between the isotopes $^{235}\text{UF}_6$ and $^{238}\text{UF}_6$ allows for their separation using methods like gaseous diffusion and gas centrifugation.[\[12\]](#)
- Nuclear Fuel Production: Enriched UF_6 is chemically converted into uranium oxide (UO_2), which is then used to fabricate fuel for nuclear power reactors.[\[8\]](#)
- Reprocessing of Spent Nuclear Fuel: UF_6 has been utilized in advanced reprocessing methods like fluoride volatility to separate different materials from spent fuel.[\[12\]](#)

Safety and Handling

Both **Iridium Hexafluoride** and Uranium Hexafluoride are hazardous materials that require stringent safety protocols.

Iridium Hexafluoride:

- It is toxic and corrosive.[\[5\]](#)
- Exposure can cause severe irritation to the eyes, skin, and respiratory tract.[\[5\]](#)
- Handling requires personal protective equipment (PPE) such as protective gloves, clothing, eye protection, and respiratory protection.[\[5\]](#)[\[11\]](#)
- It should be stored in a cool, dry, well-ventilated area away from incompatible materials and moisture.[\[11\]](#)

Uranium Hexafluoride:

- It is highly toxic, corrosive, and radioactive.[\[13\]](#)
- The primary chemical hazard is its reaction with water to produce hydrofluoric acid, which can cause severe burns.[\[2\]](#)

- Inhalation or ingestion can lead to kidney damage, blood disorders, and other systemic effects.[13]
- Exposure to its radioactive nature increases the risk of cancer.[13]
- It must be handled in a regulated, marked area with local exhaust ventilation.[6]
- Comprehensive PPE, including respiratory protection, is mandatory.[14]
- Storage must be in tightly closed containers, away from water, moisture, and various organic compounds.[6]

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